

Operational Guide: Disposal of 1,5-Diphenylbarbituric Acid

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Compound of Interest

Compound Name: 1,5-Diphenylbarbituric acid

CAS No.: 19011-66-6

Cat. No.: B092509

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Executive Summary

This guide outlines the technical protocol for the safe disposal of **1,5-Diphenylbarbituric acid** (and structurally related diphenylbarbituric acid derivatives).[1] While often used as a research reagent or intermediate, the barbiturate scaffold necessitates a dual-track assessment: chemical hazard management and regulatory scheduling verification.[1]

Immediate Action Required:

- Quarantine: Isolate the material from oxidizers.
- Verify: Confirm DEA scheduling status (often Schedule IV or analogue) before handover.
- Dispose: The mandatory disposal path is High-Temperature Incineration via a licensed waste vendor.[1]

Part 1: Identification & Hazard Assessment[3][4]

Before initiating disposal, you must characterize the waste to determine if it falls under Controlled Substance regulations or standard Hazardous Chemical protocols.

1. Chemical Profile & Hazards[1][2][3][4][5]

- Chemical Identity: **1,5-Diphenylbarbituric acid** (Isomeric with 5,5-Diphenylbarbituric acid).
[1]
- Pharmacophore: Pyrimidinetrione ring.[6]
- Primary Hazards:
 - Bioactivity: Potential Central Nervous System (CNS) depressant.
 - Reproductive Toxicity: Barbiturates are known teratogens (H360).
 - Irritant: Skin and eye irritant (H315, H319).[1][2][4]

2. Regulatory Classification (Critical Step)

Unlike common solvents, this compound carries a "Dual-Identity" risk.[1]

- EPA (RCRA): Unless specifically listed (e.g., P-list or U-list), it is classified based on characteristics.[1] It typically falls under Non-Halogenated Organic Waste unless it exhibits specific toxicity via TCLP.
- DEA (Controlled Substances Act): Many barbituric acid derivatives are Schedule IV controlled substances.
 - Action: You must verify if your specific isomer (1,5-diphenyl) is explicitly scheduled or treated as an analogue in your jurisdiction.[1]
 - Rule of Thumb: If the container has a "C-IV" symbol, it must go through a Reverse Distributor, not a standard chemical waste hauler.[1]

Data Summary Table: Waste Characterization

Parameter	Specification	Operational Implication
Physical State	Solid (Crystalline powder)	Requires sifting-proof containment (HDPE).[1]
RCRA Code (USA)	Not P/U Listed (Default to Process Knowledge)	Label as "Hazardous Waste - Toxic/Irritant".[1]
Incompatibility	Strong Oxidizers, Strong Bases	Do not commingle with Nitric Acid or Peroxides.[1]
Disposal Method	High-Temp Incineration (>1000°C)	Destroys the pyrimidine ring structure.[1]

Part 2: Pre-Disposal Stabilization & Packaging

Principle: The goal is to prevent environmental release and unauthorized access during the accumulation phase.

Protocol A: Solid Waste (Pure Substance)

- Primary Containment: Transfer the substance into a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.[1]
- Sealing: Tape the lid with parafilm or vinyl tape to prevent powder dispersion.
- Bagging: Place the sealed jar into a clear, 4-mil polyethylene zip-lock bag (secondary containment).

Protocol B: Liquid Waste (Stock Solutions)

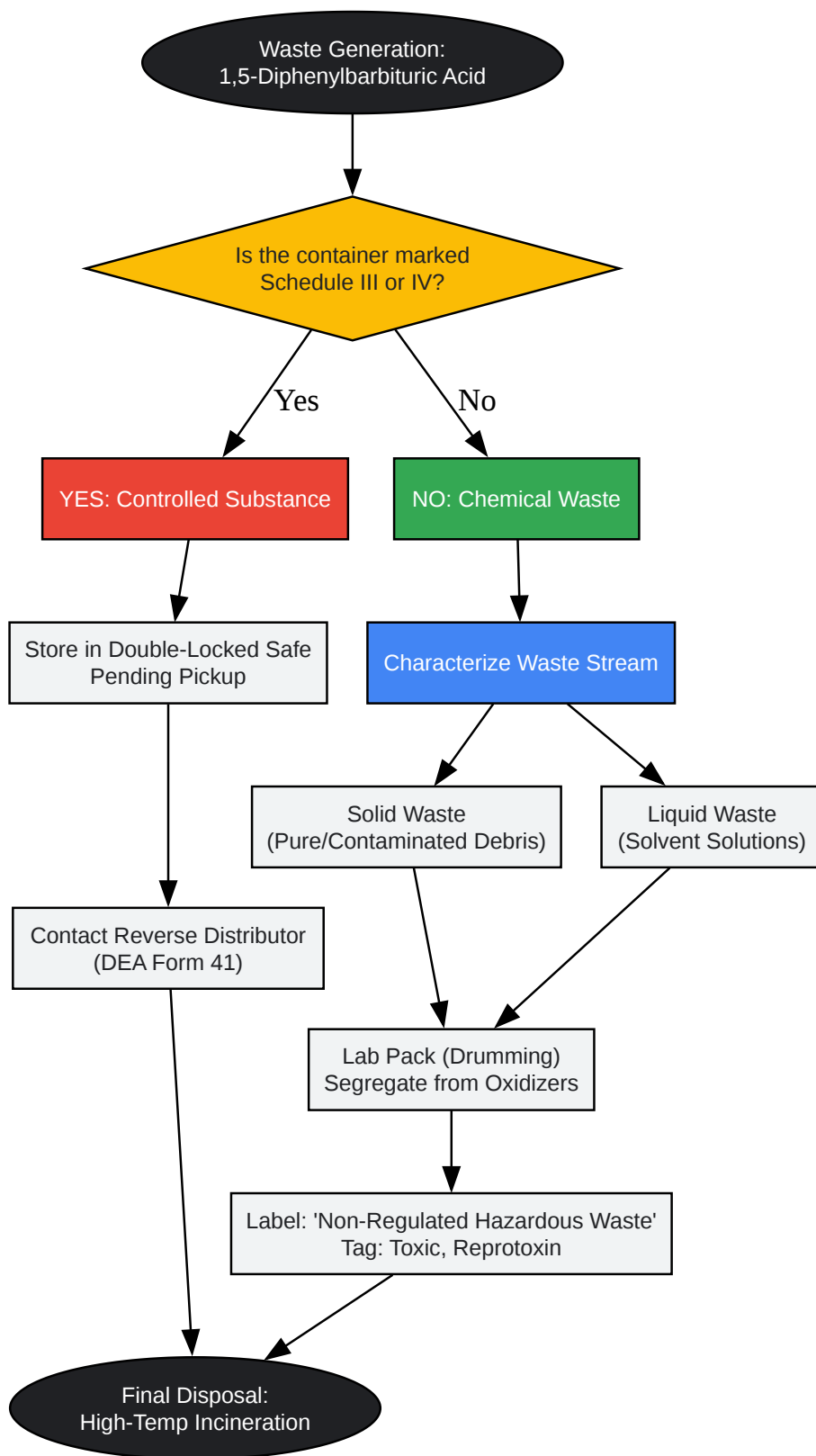
- Segregation: Do not mix with halogenated solvents (e.g., Chloroform, DCM) unless unavoidable, as this increases disposal costs.[1]
- Solvent Compatibility: Ensure the waste solvent (e.g., DMSO, Methanol) is compatible with the HDPE container.
- Headspace: Leave 10% headspace in the container to allow for thermal expansion.

Part 3: The Disposal Workflow

This workflow ensures a "Chain of Custody" from the bench to the incinerator.

Decision Logic Diagram

The following diagram illustrates the critical decision points regarding regulatory status and physical state.



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Figure 1: Decision tree for the disposal of barbituric acid derivatives, distinguishing between DEA-controlled inventory and standard chemical waste.[1]

Part 4: Documentation & Compliance[2]

To maintain a self-validating system, you must generate a "paper trail" that proves the mass balance of the material.[1]

1. Labeling Requirements

Attach a hazardous waste tag to the container immediately upon the first addition of waste. The label must contain:

- Full Chemical Name: "**1,5-Diphenylbarbituric acid**" (No abbreviations/formulas).[1]
- Hazards: Check "Toxic" and "Irritant".

2. Inventory Reconciliation (Mass Balance)

If the substance is a research chemical:

- Input: Record the initial mass received (e.g., 5.0g).
- Usage: Log experimental usage in your ELN (Electronic Lab Notebook).
- Waste: The waste container mass + consumed mass should roughly equal the initial mass.
- Why? In the event of a safety audit, this proves that no material was diverted for illicit use or improperly dumped down the drain.

3. Vendor Handoff

- Manifesting: Ensure the material is listed on the Uniform Hazardous Waste Manifest (EPA Form 8700-22).[1]
- Profile: The waste profile should specify "Organic Solids/Liquids for Incineration."

References

- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR.[1] Available at: [\[Link\]](#)[1]
- Drug Enforcement Administration (DEA).Disposal of Controlled Substances - 21 CFR Part 1317.[1] Available at: [\[Link\]](#)[1]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Barbituric Acid Derivatives. Available at: [\[Link\]](#)[1]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard - 29 CFR 1910.1200.[1][6] Available at: [\[Link\]](#)[1]

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- To cite this document: BenchChem. [Operational Guide: Disposal of 1,5-Diphenylbarbituric Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b092509#1-5-diphenylbarbituric-acid-proper-disposal-procedures\]](https://www.benchchem.com/product/b092509#1-5-diphenylbarbituric-acid-proper-disposal-procedures)

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